

redox behavior of arsenous acid in water

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Compound Focus: Arsenenous acid

CAS No.: 13768-07-5

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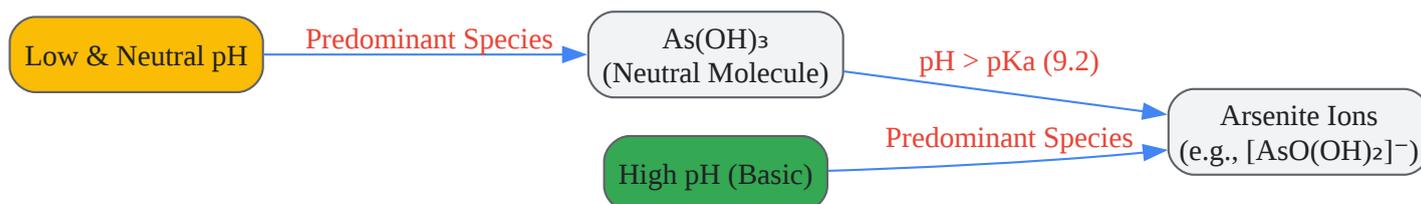
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Chemical Properties and Speciation

Understanding the form arsenous acid takes in water is crucial to predicting its reactivity.

- **Predominant Species:** In neutral aqueous solutions, arsenous acid exists predominantly as the neutral, pyramidal molecule **As(OH)₃** [1] [2].
- **Acidity:** It is a weak acid with a pK_a of approximately **9.2** [3] [1]. This means that in solutions with a pH below 9.2, the neutral As(OH)₃ species overwhelmingly dominates. It only begins to deprotonate to form arsenite ions (e.g., [AsO(OH)₂]⁻) in significantly basic conditions [1].
- **Solubility and Origin:** As(OH)₃ is formed by the slow dissolution and hydrolysis of arsenic trioxide (As₂O₃) in water [4] [1]. Aqueous solutions of As₂O₃ are, in fact, solutions of arsenous acid.

The following diagram illustrates the speciation of arsenous acid as a function of pH:



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The speciation of arsenous acid in water is highly dependent on solution pH.

Redox Behavior and Thermodynamics

The interconversion between arsenous acid (As(III)) and arsenic acid (As(V)) is a core two-electron redox process.

- **Redox Couple:** The standard reduction potential for the half-reaction $\text{H}_3\text{AsO}_4 + 2\text{H}^+ + 2\text{e}^- \rightleftharpoons \text{H}_3\text{AsO}_3 + \text{H}_2\text{O}$ is **+0.56 V** [3].
- **pH Dependence:** This potential is highly dependent on pH. At pH 7, the calculated potential is close to **0 V**, indicating that the oxidation of As(III) to As(V) by oxygen becomes thermodynamically favorable [3].
- **Reaction Kinetics:** Despite being thermodynamically favorable, the **homogeneous oxidation of As(III) by dissolved oxygen is very slow** (with conversion rates of only a few percent per week) unless catalyzed [3]. This highlights that kinetics, not just thermodynamics, are a major factor in its environmental and laboratory behavior.

The table below summarizes key quantitative data for arsenous acid:

Property	Value	Conditions / Notes	Citation
Primary Species	As(OH) ₃	Neutral pH, confirmed by XAS studies	[2]
First Acid Dissociation Constant (pK _{a1})	9.2		[3] [1]
Standard Reduction Potential	+0.56 V	For H ₃ AsO ₄ /H ₃ AsO ₃ couple	[3]
Reduction Potential at pH 7	~0 V	For equal concentrations of As(III) and As(V)	[3]

Experimental and Mechanistic Insights

The search yielded specific examples of how arsenous acid participates in redox reactions.

- **Second-Order Kinetics:** A study on the oxidation of arsenous acid by 12-tungstocobaltate(III) ion found the reaction follows second-order kinetics, consistent with a **direct two-electron transfer** from As(III) to the oxidant [5]. The study also indicated that protonated species of the oxidant are involved in the mechanism.

- **Catalytic Oxidation:** The slow kinetics of oxidation by O_2 can be overcome with catalysts. One reference notes that catalytic effects, whether homogeneous, heterogeneous, or enzymatic, can increase the oxidation rate "by orders of magnitude" [3].
- **Analytical Derivatization:** The reactivity of As(III) in its $As(OH)_3$ form is exploited in analysis. For detecting lewisite hydrolysis products, derivatization using thiols (e.g., 1,2-ethanedithiol) is a common method to create stable complexes for measurement [3].

Relevance to Drug Development

The redox activity of arsenic is central to its application and toxicity in medicine.

- **Clinical Application: Arsenic trioxide (As_2O_3),** which forms arsenous acid in the body, is an approved and highly effective treatment for **acute promyelocytic leukemia (APL)** [6]. Its therapeutic effect is attributed to the induction of differentiation and apoptosis in leukemia cells [6].
- **Dual Role and Dosage:** Arsenic has a narrow therapeutic window. Its action is both time-dependent and dose-dependent, with low doses being ineffective and high doses causing toxic side effects [6]. Maintaining a stable and effective blood concentration is a key clinical challenge.
- **Mechanism and Transport:** The fact that cellular uptake of As(III) occurs through channels for neutral molecules strongly supports the idea that **$As(OH)_3$ is the species imported into cells**, where it then exerts its biological effects [2].

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